

1-Methyl-3-pyrrolidinyl Benzoate: A Literature Review and Background

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Compound of Interest

Compound Name: 1-Methyl-3-pyrrolidinyl Benzoate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

1-Methyl-3-pyrrolidinyl benzoate is a chemical compound comprised of a benzoate moiety ester-linked to a 1-methyl-3-pyrrolidinol. Despite its well-defined structure, a comprehensive review of publicly available scientific literature reveals a significant gap in research pertaining to its synthesis, physicochemical properties, and biological activity. This technical whitepaper aims to provide a thorough background by examining the constituent chemical moieties—the N-methylpyrrolidine ring and the benzoate group—and analyzing structurally related compounds. By exploring the known pharmacology and chemical characteristics of these components, this review offers a foundational understanding for researchers and drug development professionals interested in the potential applications of this molecule. The current lack of specific data underscores an opportunity for novel investigation into the properties of **1-Methyl-3-pyrrolidinyl benzoate**.

Introduction

The pyrrolidine ring is a five-membered nitrogen-containing heterocycle that serves as a core scaffold in a multitude of natural products and synthetic drugs.^{[1][2]} Its saturated, non-planar structure allows for three-dimensional diversity, which is crucial for specific interactions with biological targets.^{[1][2]} The substitution on the pyrrolidine ring, including N-methylation, significantly influences the molecule's physicochemical properties and pharmacological activity.^[3]

Similarly, benzoate esters are widely utilized in the pharmaceutical, cosmetic, and food industries.[4] They are generally recognized for their aromatic properties and roles as preservatives and flavoring agents.[4][5] The ester linkage is a key functional group that can influence a molecule's stability, solubility, and metabolic profile.[6]

1-Methyl-3-pyrrolidinyl benzoate (CAS No. 13220-17-2) brings these two important chemical motifs together.[7] This review synthesizes the available information on its components and related structures to build a foundational understanding and highlight areas for future research.

Physicochemical Properties of Related Compounds

Direct experimental data for **1-Methyl-3-pyrrolidinyl benzoate** is scarce. However, the properties of its parent alcohol, 1-methyl-3-pyrrolidinol, and its ester component, methyl benzoate, can provide valuable insights.

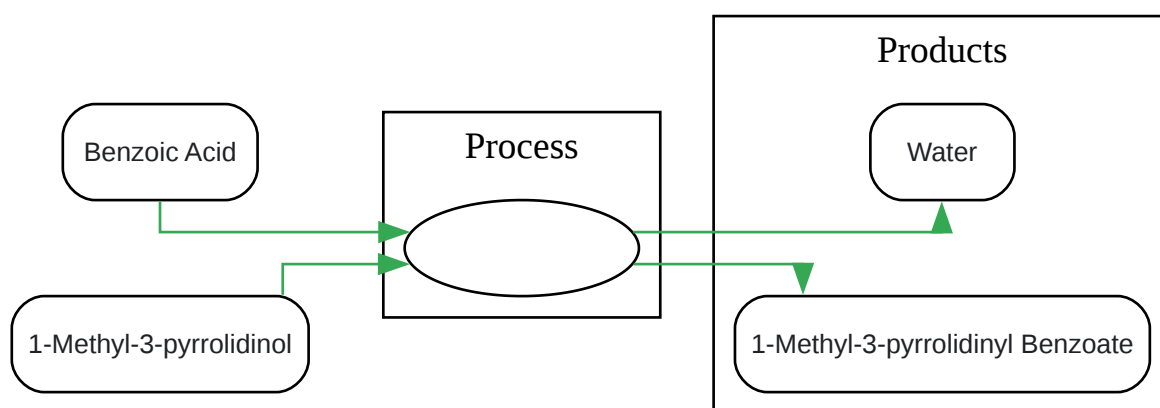
Property	1-Methyl-3-pyrrolidinol	Methyl Benzoate
Molecular Formula	C ₅ H ₁₁ NO	C ₈ H ₈ O ₂ [8]
Molecular Weight	101.15 g/mol	136.15 g/mol [8]
Appearance	Colorless or pale yellow liquid	Colorless oily liquid[9]
Boiling Point	-	200°C[8]
Melting Point	-	-15°C[8]
Density	-	1.086 g/cm ³ [8]
Solubility	-	Poorly soluble in water, miscible with organic solvents
Log P	-	2.2[8]

Synthesis and Methodology

While specific experimental protocols for the synthesis of **1-Methyl-3-pyrrolidinyl benzoate** are not detailed in the reviewed literature, a plausible synthetic route can be inferred from standard organic chemistry principles.

Postulated Synthesis Workflow

The most direct method for the synthesis of **1-Methyl-3-pyrrolidinyl benzoate** would be the esterification of benzoic acid with 1-methyl-3-pyrrolidinol. This reaction is typically acid-catalyzed.



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Caption: Postulated synthesis of **1-Methyl-3-pyrrolidinyl Benzoate**.

Synthesis of Precursors

- **1-Methyl-3-pyrrolidinol**: This precursor can be synthesized through a ring-closure reaction, followed by reduction.^[10] For example, a reported method involves the reaction of specific compounds to form an intermediate that is then reduced using agents like sodium borohydride.^[10]
- **Benzoic Acid**: This is a commercially available starting material. The synthesis of benzoate esters, such as methyl benzoate, is well-documented and often involves the reaction of benzoic acid with the corresponding alcohol in the presence of a strong acid catalyst.^[11]

Biological and Pharmacological Landscape

Direct studies on the biological activity of **1-Methyl-3-pyrrolidinyl benzoate** are absent from the current literature. However, the known activities of N-methylpyrrolidine derivatives and benzoate esters can inform hypotheses about its potential pharmacological profile.

The N-Methylpyrrolidine Moiety

The pyrrolidine scaffold is a privileged structure in medicinal chemistry, appearing in drugs with a wide range of biological activities.^[12] These include:

- **Anti-inflammatory:** Certain N-substituted pyrrolidine-2,5-dione derivatives have shown potent anti-inflammatory properties by inhibiting COX-2.^[13]
- **Antimicrobial:** Pyrrolidine-containing compounds have demonstrated antibacterial and antifungal activities.^[14]
- **Anticancer:** Spirooxindole-pyrrolidine hybrids have exhibited anticancer activity.^[12]
- **Central Nervous System (CNS) Activity:** The pyrrolidine ring is a core component of drugs targeting the CNS, such as anticholinergics and antiepileptics.^[12] Some pyrrolidine-based hybrids are potent inhibitors of acetylcholinesterase (AChE), an enzyme relevant in Alzheimer's disease.^{[14][15]}

The N-methyl group in N-methyl-2-pyrrolidone (NMP), a related compound, has been shown to have anti-inflammatory effects through the activation of Krüppel-like factor 2 (KLF2).^[16] NMP is also used as a pharmaceutical solvent and penetration enhancer.^{[16][17]}

The Benzoate Moiety

Benzoate esters are generally considered to have low toxicity. Benzoic acid and its salts are used as antimicrobial food preservatives.^[5] Some benzoate derivatives have been investigated for their potential in treating neurodegenerative diseases by exhibiting activities similar to nerve growth factor (NGF).^[18]

The metabolic stability of benzoate esters is influenced by the nature of the alcohol group.^[6] Studies on a series of benzoate esters in rat plasma showed that methyl benzoate had a higher metabolic stability compared to ethyl, propyl, and butyl benzoates.^[6] This hydrolysis is primarily mediated by carboxylesterases.^[6]

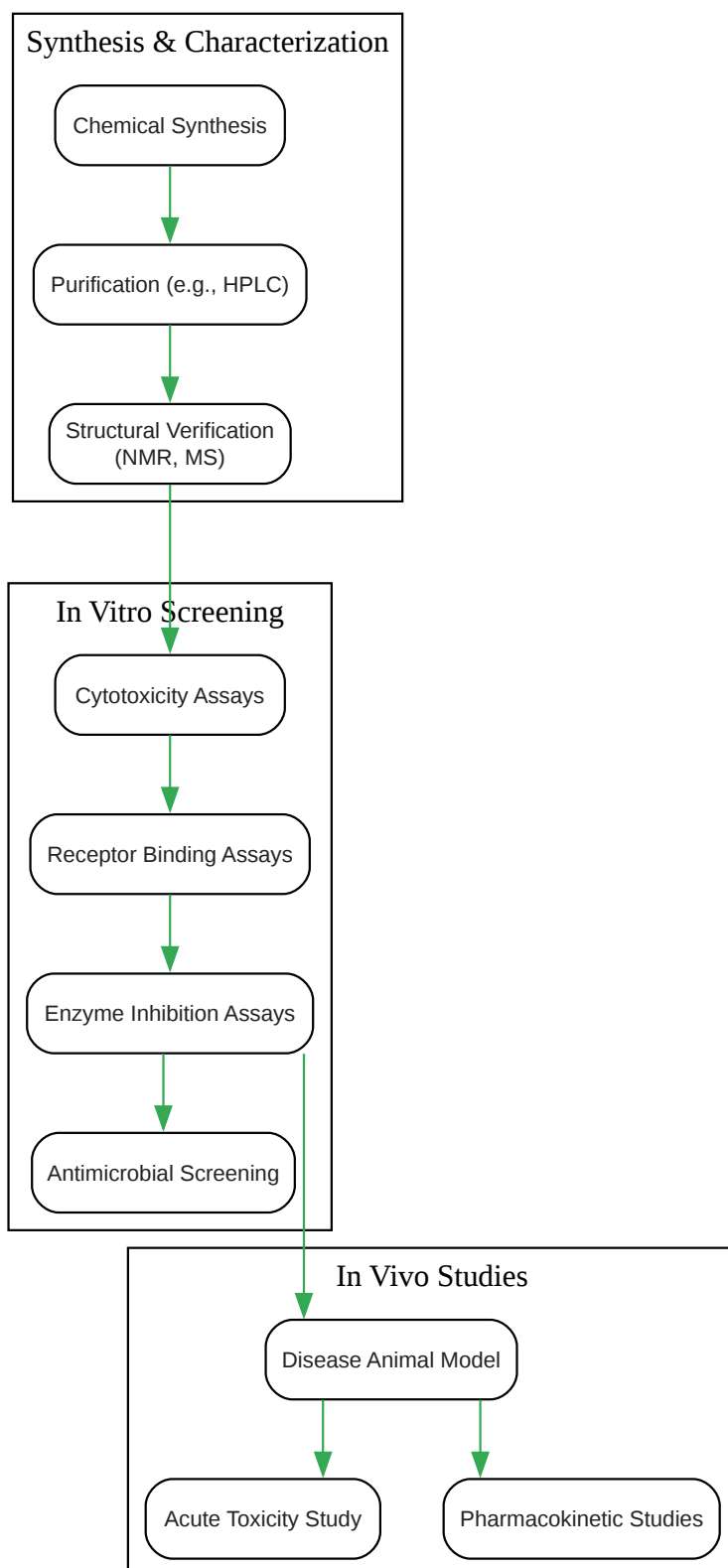
Potential Applications and Future Research

Given the lack of direct research, the potential applications of **1-Methyl-3-pyrrolidinyl benzoate** remain speculative. Based on the activities of its constituent moieties, future

research could explore the following areas:

- **CNS Activity:** The presence of the N-methylpyrrolidine ring suggests potential activity as a cholinergic or anticholinergic agent. Investigations into its binding affinity for various CNS receptors would be a logical first step.
- **Anti-inflammatory Properties:** The known anti-inflammatory effects of some N-methylpyrrolidine derivatives warrant investigation into whether **1-Methyl-3-pyrrolidinyl benzoate** possesses similar activity.
- **Antimicrobial Activity:** The antimicrobial properties associated with both pyrrolidine and benzoate structures suggest that this compound could be screened for antibacterial and antifungal efficacy.

Due to the complete absence of experimental data, there are no signaling pathways or detailed experimental workflows to visualize for **1-Methyl-3-pyrrolidinyl benzoate** itself. The following diagram illustrates a general workflow for the initial screening of a novel compound with potential pharmacological activity, which would be applicable in future studies of this molecule.



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Caption: General workflow for novel compound pharmacological screening.

Conclusion

1-Methyl-3-pyrrolidinyl benzoate represents a molecule at the intersection of two pharmacologically significant chemical classes. However, it remains a largely uncharacterized compound in the scientific literature. This review provides a foundational background by summarizing the known properties and biological activities of the N-methylpyrrolidine and benzoate moieties, as well as structurally related compounds. The clear gap in the literature presents a compelling opportunity for researchers in drug discovery and development to undertake novel investigations into the synthesis, characterization, and potential therapeutic applications of **1-Methyl-3-pyrrolidinyl benzoate**. Future studies are needed to elucidate its physicochemical properties, develop efficient synthetic protocols, and explore its pharmacological profile.

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